

A Comparative Study: 5-Heptenoic Acid vs. 6-Heptenoic Acid

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Compound of Interest

Compound Name: **5-Heptenoic acid**

Cat. No.: **B097046**

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For researchers, scientists, and professionals in drug development, understanding the nuanced differences between isomeric molecules is paramount. This guide provides a detailed comparison of **5-Heptenoic acid** and 6-Heptenoic acid, focusing on their physicochemical properties, synthesis, and known applications. While both are unsaturated fatty acids with a seven-carbon chain, the position of the terminal double bond significantly influences their reactivity and potential utility.

This comparative analysis reveals that 6-Heptenoic acid is a well-characterized compound with readily available data and established applications. In contrast, **5-Heptenoic acid**, particularly its (Z)-isomer, is less documented in scientific literature, with significant gaps in available experimental data for the pure compound. Much of the existing information on **5-Heptenoic acid** pertains to its use as an intermediate in the synthesis of more complex molecules.

Physicochemical Properties

A side-by-side comparison of the known physical and chemical properties of **5-Heptenoic acid** and 6-Heptenoic acid is presented below. It is important to note the incomplete dataset for **5-Heptenoic acid**.

Property	5-Heptenoic Acid	6-Heptenoic Acid
Molecular Formula	C ₇ H ₁₂ O ₂	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol	128.17 g/mol
CAS Number	18776-90-4 ((E)-isomer)	1119-60-4
Boiling Point	102-107 °C at 15 mmHg ((E)-isomer)[1]	222-224 °C (lit.)
Melting Point	Not available	-6.5 °C (lit.)
Density	Not available	0.946 g/mL at 25 °C (lit.)
Refractive Index	Not available	n _{20/D} 1.439 (lit.)

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. While extensive data is available for 6-Heptenoic acid, spectral information for pure **5-Heptenoic acid** is not readily found in public databases. The available data often pertains to more complex derivatives.

Spectrum	5-Heptenoic Acid	6-Heptenoic Acid
¹ H NMR	Data for pure acid not readily available.	Available
¹³ C NMR	Data for pure acid not readily available.	Available
IR	Data for pure acid not readily available.	Available[2]
Mass Spec	Data for pure acid not readily available.	Available

Experimental Protocols: Synthesis

Synthesis of (5E)-5-Heptenoic Acid

- 2. 6-Heptenoic acid [webbook.nist.gov]
- 3. chemsynthesis.com [chemsynthesis.com]
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